

Physical and chemical characteristics of Hydroxy Tolbutamide-d9

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Hydroxy Tolbutamide-d9	
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An In-depth Technical Guide to **Hydroxy Tolbutamide-d9**: Physical and Chemical Characteristics for Advanced Research

This technical guide provides a comprehensive overview of the physical and chemical properties, metabolic context, and analytical applications of **Hydroxy Tolbutamide-d9**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data into a structured format, complete with detailed experimental protocols and visual diagrams to elucidate complex processes.

Core Physical and Chemical Properties

Hydroxy Tolbutamide-d9 is the deuterated analog of Hydroxy Tolbutamide, a primary metabolite of the first-generation sulfonylurea antidiabetic drug, Tolbutamide.[1] The incorporation of nine deuterium atoms on the butyl group provides a stable isotopic label, making it an invaluable tool in pharmacokinetic and metabolic studies.[1][2]



Property	Value	Source(s)
CAS Number	1185112-19-9	[2][3][4][5]
Molecular Formula	C12H9D9N2O4S	[2][4][5]
Molecular Weight	295.40 g/mol	[2][4][5]
Appearance	White to Off-White Solid	[2][6]
Melting Point	100-103°C	[6][7]
Solubility	Methanol (Slightly)	[7][8]
Storage Temperature	2-8°C Refrigerator or -20°C Freezer	[2][7]
Synonyms	4-Hydroxytolbutamide-d9, Hydroxymethylcarbutamide-d9, N-((butyl-d9)carbamoyl)-4- (hydroxymethyl)benzenesulfon amide	[2][5]
InChl Key	SJRHYONYKZIRPM- UHFFFAOYSA-N	[3]

Application in Bioanalytical Methods

The primary application of **Hydroxy Tolbutamide-d9** is as an internal standard for the quantification of Hydroxy Tolbutamide in biological matrices using liquid chromatography-mass spectrometry (LC-MS/MS).[1][3] The use of a stable isotope-labeled internal standard is the gold standard in quantitative bioanalysis for several key reasons:

- Similar Physicochemical Properties: Deuterium labeling results in minimal changes to the chemical behavior of the molecule, ensuring that the internal standard co-elutes with the analyte and exhibits similar extraction recovery and ionization efficiency.[3]
- Enhanced Mass Spectrometry Detection: The mass difference between the deuterated standard and the native analyte allows for their simultaneous but distinct detection,



minimizing chromatographic interference and improving the accuracy and precision of measurements.[3]

 Correction for Matrix Effects: The internal standard helps to compensate for variations in sample preparation and matrix effects that can suppress or enhance the analyte signal in the mass spectrometer.[3]

Metabolic Pathway of Tolbutamide

Tolbutamide is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2C9, and to a lesser extent by CYP2C8.[2][3] The main metabolic pathway involves the oxidation of the p-methyl group of Tolbutamide to a hydroxymethyl group, forming Hydroxy Tolbutamide. This active metabolite can be further oxidized to the inactive Carboxy Tolbutamide.[3][9] Understanding this pathway is crucial for evaluating drug-metabolizing capacity and predicting potential drug-drug interactions.[3]



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Metabolic conversion of Tolbutamide in the liver.

Experimental Protocols: Quantification by LC-MS/MS

The accurate quantification of Hydroxy Tolbutamide in biological samples, such as human serum, is typically achieved through a validated ultra-high performance liquid chromatographytandem mass spectrometry (UHPLC-MS/MS) method.[10]

Sample Preparation: A common and efficient method for sample preparation is protein precipitation.[10]

An aliquot of the biological sample (e.g., 50 µL of human serum) is mixed with an equal volume of 0.1% formic acid in water.[10]



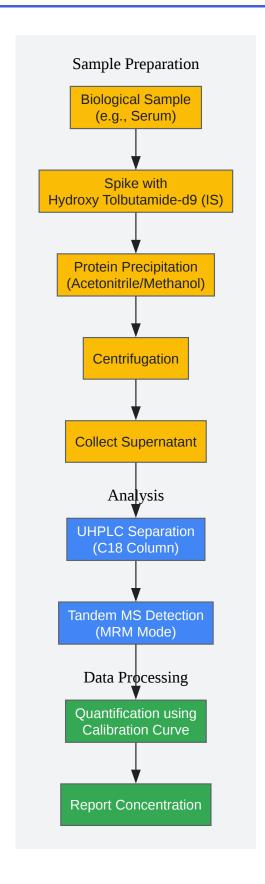
- A solution of acetonitrile/methanol (e.g., 9:1, v/v) containing the internal standard, Hydroxy
 Tolbutamide-d9, is added to precipitate proteins.[10]
- The mixture is vortexed and then centrifuged at high speed (e.g., 13,000 x g) at 4°C to pellet the precipitated proteins.[10]
- The supernatant is transferred to a new tube and may be further diluted before injection into the UHPLC-MS/MS system.[10]

Chromatographic and Mass Spectrometric Conditions:

- Chromatography: Separation is typically performed on a C18 reverse-phase column with gradient elution using a mobile phase consisting of an aqueous component (e.g., 0.1% formic acid in water) and an organic component (e.g., acetonitrile).[11]
- Mass Spectrometry: Detection is achieved using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode.[3] This highly specific and sensitive technique involves selecting a specific precursor ion (the parent molecule) and monitoring a specific product ion (a fragment) after collision-induced dissociation.[3]

Calibration and Quantification: A calibration curve is constructed by plotting the peak area ratio of the analyte (Hydroxy Tolbutamide) to the internal standard (**Hydroxy Tolbutamide-d9**) against the known concentrations of the analyte.[3] The linearity of this curve over a defined range is a critical validation parameter.[3]





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Workflow for the quantification of Hydroxy Tolbutamide.



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- To cite this document: BenchChem. [Physical and chemical characteristics of Hydroxy Tolbutamide-d9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602741#physical-and-chemical-characteristics-of-hydroxy-tolbutamide-d9]

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